

Independent Validation of YM-58790's Mechanism of Action: A Comparative Guide

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Compound of Interest

Compound Name: YM-58790

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An Objective Analysis of **YM-58790** (BTP2) as a CRAC Channel Inhibitor for Researchers and Drug Development Professionals.

This guide provides an independent validation of the mechanism of action for **YM-58790**, also widely known as BTP2. It compares its performance against other known inhibitors of store-operated calcium entry (SOCE) and offers detailed experimental data and protocols to support its primary classification as a potent and selective Ca²⁺ release-activated Ca²⁺ (CRAC) channel blocker.

Mechanism of Action: Inhibition of Store-Operated Calcium Entry

YM-58790 (BTP2) is recognized as a selective and potent inhibitor of CRAC channels, which are essential for T-cell activation and proliferation.^{[1][2]} The primary mechanism involves the blockade of store-operated Ca²⁺ entry (SOCE).^{[1][3]} SOCE is a crucial Ca²⁺ signaling pathway initiated when calcium stores in the endoplasmic reticulum (ER) are depleted.^{[4][5]} This depletion is sensed by STIM1 proteins in the ER membrane, which then translocate and activate ORAI1, the pore-forming unit of the CRAC channel at the plasma membrane, allowing extracellular Ca²⁺ to flow into the cell. **YM-58790** directly inhibits this influx.^[5]

Independent studies have validated this mechanism, demonstrating that **YM-58790** inhibits Ca^{2+} influx in various cell types, including Jurkat T cells, following store depletion induced by agents like thapsigargin or activation of the T-cell receptor.[2][5] Its action is specific to this pathway, as it does not interfere with other key Ca^{2+} signaling mechanisms such as ER Ca^{2+} release, Ca^{2+} pumps, or mitochondrial Ca^{2+} signaling.[2]

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// Pathway connections Receptor -> PLC [label="Ligand Binding"]; PLC -> PIP2
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fontcolor="#EA4335"]; ER_Ca -> Depletion_label [style=invis]; Depletion_label ->
STIM1_inactive [style=invis]; STIM1_inactive -> STIM1_active [label="Conformational
Change"]; STIM1_active -> ORAI1 [label="Binds & Gates"]; Extracellular_Ca -> ORAI1
[label="Influx", dir=back]; ORAI1 -> Ca_Cytosol; Ca_Cytosol -> NFAT [label="Leads to"];
SERCA -> ER_Ca [label="Pumps Ca2+ back", dir=back, style=dashed]; YM58790 -> ORAI1
[label="Inhibits", color="#EA4335", arrowhead=tee];
```

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// Invisible edges for layout Receptor -> PIP2 [style=invis]; PLC -> IP3 [style=invis]; } Caption:
Signaling pathway of Store-Operated Calcium Entry (SOCE) and inhibition by YM-58790.
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Comparative Analysis with Alternative SOCE Inhibitors

YM-58790 (BTP2) is a member of the pyrazole derivative family of CRAC channel inhibitors.[5][6] Its performance is best understood when compared to other compounds targeting the same pathway. The table below summarizes the inhibitory potency (IC_{50}) of **YM-58790** and other notable SOCE inhibitors.

Compound	Chemical Class	Target(s)	Reported IC50	Cell Type	Reference
YM-58790 (BTP2)	Pyrazole	CRAC (ORAI1)	~10 nM - 100 nM	Jurkat, T-lymphocytes	[2] [5]
Synta-66	Imidazole/Pyrazole	CRAC (ORAI1)	~1 μ M	Jurkat T-cells	[7]
GSK-7975A	-	CRAC (ORAI1)	Potent inhibitor	MA104 cells	[8]
Pyr3	Pyrazole	CRAC, TRPC3	IC50 in agreement with RBL-2H3 cell data	RBL-2H3 cells	[7]
CM4620	-	CRAC (ORAI1)	Potent inhibitor	Breast Cancer Cells	[9]
Lanthanides (Gd ³⁺)	Trivalent Cation	CRAC (non-selective)	34 nM	Smooth Muscle A7r5	[5] [7]

While potent, **YM-58790** has been noted to inhibit TRPC3 and TRPC5 channels and facilitate TRPM4 channels at higher concentrations.[\[3\]](#) However, its selectivity for CRAC channels at low nanomolar concentrations is well-documented.[\[2\]](#) More recent studies have also highlighted potential off-target effects on ryanodine receptors (RYRs) in skeletal muscle, though these effects appear dependent on the method of application (intracellular vs. extracellular).[\[10\]](#)[\[11\]](#)

Experimental Protocols

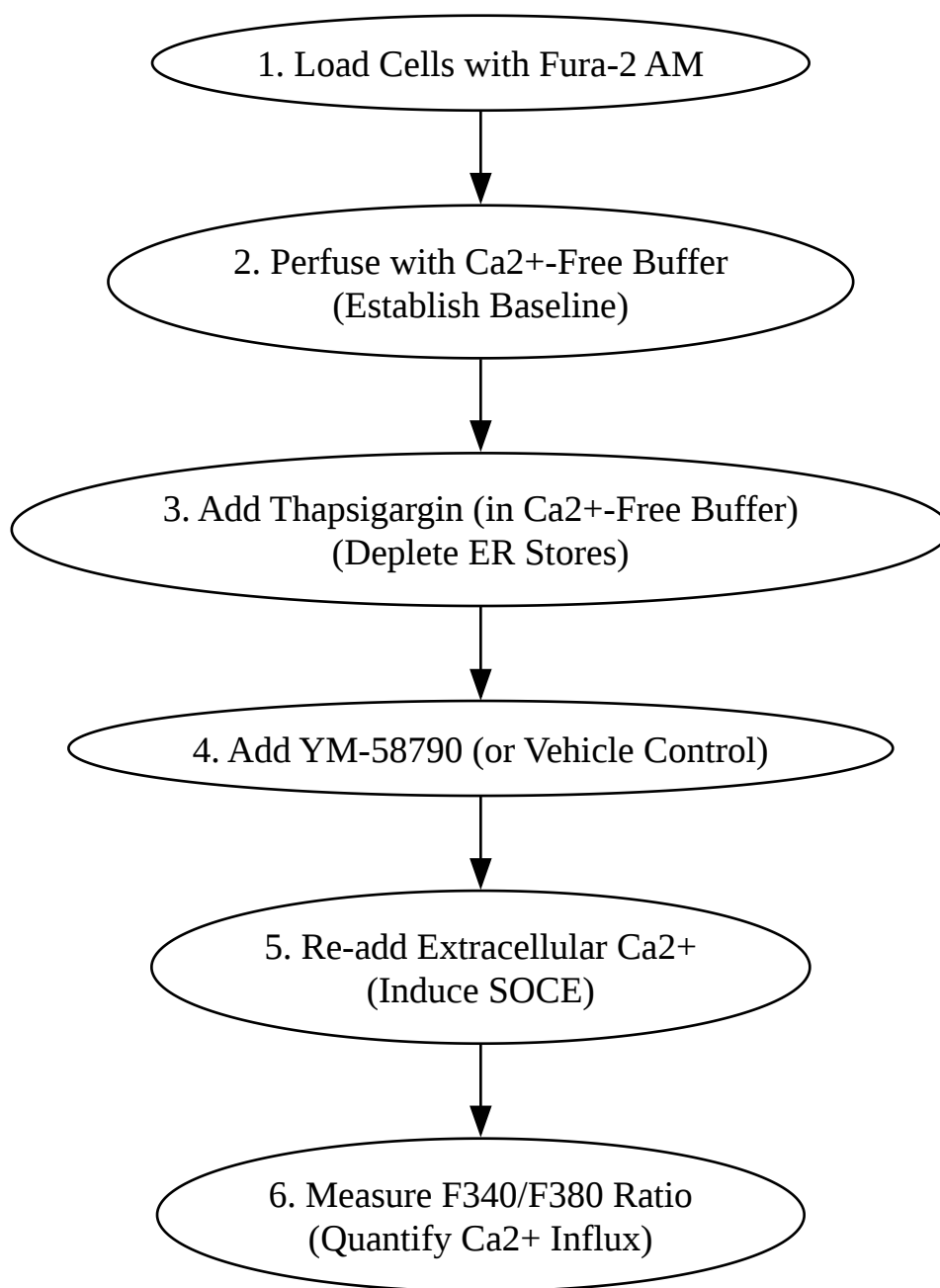
Validation of **YM-58790**'s mechanism relies on robust experimental methods to measure SOCE. The two primary techniques are fluorescence-based calcium imaging and patch-clamp electrophysiology.

This is the most common method to quantify SOCE in a cell population.

- Principle: The ratiometric fluorescent dye Fura-2 AM is used to measure changes in intracellular calcium concentration ([Ca²⁺]_i). The ratio of fluorescence emission (~510 nm)

when excited at 340 nm and 380 nm is proportional to the $[Ca^{2+}]_i$.[\[4\]](#)

- Protocol Outline:
 - Cell Preparation: Plate cells (e.g., Jurkat T-cells, HEK293) on glass coverslips 24-48 hours before the experiment.
 - Dye Loading: Load cells with 2-5 μ M Fura-2 AM in Hanks' Balanced Salt Solution (HBSS) for 30-60 minutes at 37°C.[\[4\]](#)
 - Baseline Measurement: Perfuse cells with a Ca^{2+} -free HBSS (containing EGTA) to establish a baseline fluorescence ratio.
 - Store Depletion: Add a SERCA pump inhibitor, such as 1-2 μ M thapsigargin, to the Ca^{2+} -free buffer. This blocks Ca^{2+} reuptake into the ER, causing a passive leak and a transient increase in cytosolic Ca^{2+} .[\[4\]](#)[\[12\]](#)
 - Inhibitor Application: Once the $[Ca^{2+}]_i$ returns to a stable baseline, perfuse the cells with the Ca^{2+} -free buffer containing the desired concentration of **YM-58790** (or other inhibitors).
 - SOCE Induction: Reintroduce Ca^{2+} (e.g., 2 mM $CaCl_2$) into the extracellular solution. The subsequent sharp increase in the F340/F380 ratio represents SOCE.[\[4\]](#)[\[13\]](#)
 - Data Analysis: Quantify SOCE by measuring the peak amplitude of the Ca^{2+} influx or the area under the curve. Compare the results from inhibitor-treated cells to control (DMSO-treated) cells to determine the IC50.



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This technique provides a direct measurement of the CRAC channel current (ICRAC).

- Principle: A glass micropipette forms a high-resistance seal with the cell membrane, allowing control of the membrane potential and direct measurement of ion currents flowing through channels.
- Protocol Outline:

- Solution Preparation: Use an external solution containing Na⁺ or Ca²⁺ as the charge carrier and an internal pipette solution containing a high concentration of a Ca²⁺ chelator (e.g., EGTA or BAPTA) to passively deplete ER stores upon establishing the whole-cell configuration.[14]
- Configuration: Establish a whole-cell patch-clamp configuration on a single cell.
- Current Development: Monitor the development of the inwardly rectifying ICRAC over several minutes as the internal solution diffuses into the cell and depletes the stores.
- Voltage Protocol: Apply voltage ramps (e.g., from -100 mV to +100 mV) to determine the current-voltage (I-V) relationship of ICRAC.[14]
- Inhibitor Application: Once a stable ICRAC is established, perfuse the cell with an external solution containing **YM-58790** to observe the inhibition of the current in real-time.
- Data Analysis: Measure the current amplitude at a specific negative potential (e.g., -80 mV) before and after inhibitor application to quantify the degree of block.

Conclusion

Independent validation confirms that the primary mechanism of action for **YM-58790** (BTP2) is the potent and selective inhibition of CRAC channels, thereby blocking store-operated calcium entry. It serves as a valuable pharmacological tool for studying Ca²⁺ signaling and represents a foundational compound in the development of therapies for disorders linked to aberrant CRAC channel activity, such as autoimmune diseases and certain cancers.[5][6][9] When using **YM-58790**, researchers should consider its potential for off-target effects at higher concentrations and select experimental conditions that favor its selectivity for CRAC channels.

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